

An In-depth Technical Guide to N-Biotinyl-6-aminohexanoic Acid

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Compound of Interest

Compound Name: *N-Biotinyl-6-aminohexanoic acid*

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For Researchers, Scientists, and Drug Development Professionals

N-Biotinyl-6-aminohexanoic acid is a versatile derivative of biotin (Vitamin H) widely employed in biotechnology and biomedical research. Its unique structure, featuring a flexible spacer arm, makes it an invaluable tool for the biotinylation of various biomolecules, facilitating their detection, purification, and study. This guide provides a comprehensive overview of its structure, properties, and applications.

Molecular Structure and Significance

N-Biotinyl-6-aminohexanoic acid is a conjugate molecule composed of two key components: a biotin moiety and a 6-aminohexanoic acid spacer.

- **Biotin Moiety:** This is the active part of the molecule responsible for the high-affinity, non-covalent interaction with avidin and streptavidin proteins. This interaction is one of the strongest known in nature, forming the basis for numerous detection and purification systems.
- **6-Aminohehexanoic Acid Spacer:** This component is a six-carbon aliphatic chain that links the biotin moiety to a target molecule.^{[1][2]} The spacer arm is crucial as it increases the distance between the biotin and the conjugated biomolecule, which helps to reduce steric hindrance.^[1] This improved accessibility enhances the binding of the biotinylated molecule to avidin or streptavidin.^[1]

The combination of a high-affinity binding tag (biotin) with a flexible spacer makes **N-Biotinyl-6-aminohexanoic acid** a superior reagent for labeling proteins, nucleic acids, and other molecules without significantly altering their biological function.[3]

Figure 1: Structural components of **N-Biotinyl-6-aminohexanoic acid**.

Physicochemical Properties

The following table summarizes the key quantitative data for **N-Biotinyl-6-aminohexanoic acid**.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₂₇ N ₃ O ₄ S	[4][5]
Molecular Weight	357.47 g/mol	[4][6]
Appearance	Colorless to white powder/solid	[6][7]
Melting Point	220-230 °C (with decomposition)	[7]
Purity	≥97.0% (HPLC)	[7]
Solubility	DMSO (Slightly)	[7]
Storage Temperature	Inert atmosphere, store in freezer under -20°C	[7]
CAS Number	72040-64-3	[6][8]
SMILES String	[H][C@]12CS--INVALID-LINK-- [C@@]1([H])NC(=O)N2	
InChI Key	CMUGHZFPFWNUQT- HUBLWGQQSA-N	[7]

Experimental Protocols

N-Biotinyl-6-aminohexanoic acid is a precursor for various biotinylation reagents. A common application involves its activation into an N-hydroxysuccinimide (NHS) ester to label proteins

via primary amines (e.g., lysine residues).

Protocol: Biotinylation of a Protein using Biotin-X, SE

This protocol outlines the general steps for labeling a protein with 6-((Biotinoyl)amino)hexanoic acid, succinimidyl ester (Biotin-X, SE), an activated form of **N-Biotinyl-6-aminohexanoic acid**.
[3]

Materials:

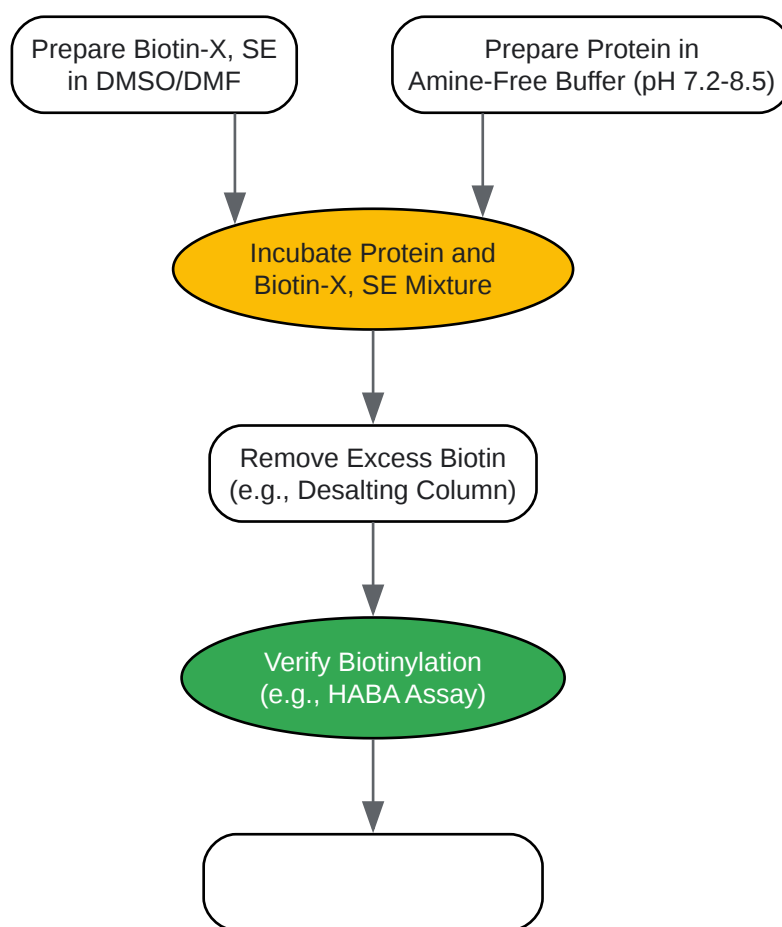
- Protein of interest in a suitable buffer (e.g., PBS), free of primary amines.
- Biotin-X, SE
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Desalting column

Methodology:

- Preparation of Biotinylation Reagent: Dissolve Biotin-X, SE in DMF or DMSO to a final concentration of 10 mg/mL immediately before use.
- Protein Preparation: Ensure the protein solution is at an appropriate concentration (typically 1-10 mg/mL) in an amine-free buffer at a pH of 7.2-8.5.
- Biotinylation Reaction:
 - Add the dissolved Biotin-X, SE to the protein solution. The molar ratio of biotin reagent to protein will need to be optimized but a starting point of 20:1 is common.
 - Incubate the reaction mixture for 1-2 hours at room temperature or 4 hours at 4°C with gentle stirring.
- Removal of Excess Biotin:
 - To stop the reaction and remove non-reacted biotin, pass the mixture through a desalting column equilibrated with a suitable storage buffer.

- Collect the protein-containing fractions.
- Verification of Biotinylation: The extent of biotinylation can be determined using assays such as the HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay.

A chemoenzymatic synthesis method has also been described for labeling p-aminophenyl glycosides by coupling them with N-(+)-biotinyl-6-aminohexanoic acid.[6][9]



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Figure 2: General workflow for protein biotinylation.

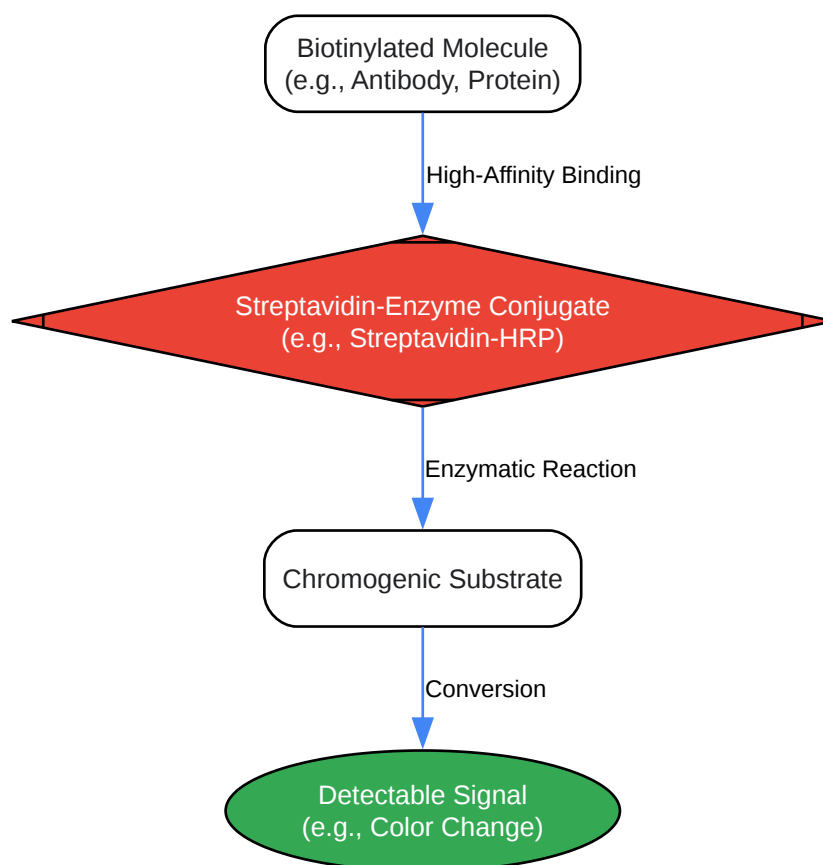
Applications and Detection Pathways

The primary application of **N-Biotinyl-6-aminohexanoic acid** derivatives is in bioconjugation, where biotin is attached to proteins or other molecules for detection and purification.[8]

Key Applications Include:

- ELISA: Used in diagnostic kits for sensitive disease detection.[8]
- Affinity Purification: Facilitates the isolation of target proteins from complex mixtures.[8]
- Drug Delivery: Aids in the development of targeted drug delivery systems.[8]
- Molecular Biology: Serves as a tool to study protein interactions and cellular pathways.[8]

The utility of biotinylation is centered on the highly specific and strong interaction between biotin and avidin or streptavidin. This interaction forms the basis of a versatile detection system.



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Figure 3: Avidin-biotin detection signaling pathway.

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